

# C.I. 59820: A Comprehensive Technical Guide to Indanthrone (Vat Blue 4)

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical compound C.I. 59820, widely known as Indanthrone or Vat Blue 4. This document details its chemical identity, physical and chemical properties, and common synonyms. It also includes a detailed experimental protocol for its synthesis and relevant safety information.

## **Chemical Information and Synonyms**

C.I. 59820 is a large, polycyclic aromatic organic compound. First synthesized in 1901, it is a vat dye known for its exceptional fastness to light and washing.[1] It is a dark blue solid and is also used as a precursor to other dyes.[2][3] The compound is prepared from 2-aminoanthraquinone treated with potassium hydroxide.[2][3][4]

While insoluble in water, it can be solubilized in a reduced form for dyeing applications.[5][6][7] It appears as a blue powder or needles with a metallic luster.[4][8] When in a solution of concentrated sulfuric acid, it presents as brown, turning to a blue precipitate upon dilution.[5][8] [9]

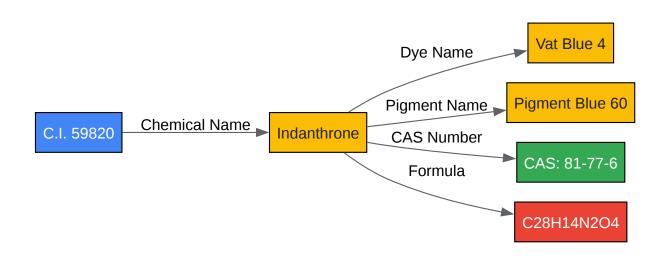
Synonyms: A variety of synonyms and trade names are used for C.I. 59820, reflecting its widespread use as both a dye and a pigment.

Indanthrone[2][3][10]



- Vat Blue 4[5][6][10]
- Pigment Blue 60[8][10]
- Indanthrene[2][3][10]
- C.I. 69800[1][9]
- Vat Blue RSN[5]
- Medium Blue[10]
- Carbon Paper Blue[3]
- Blue O[3]
- Carbanthrene Blue 2R[3]
- Fenan Blue RSN[3]
- Graphtol Blue RL[3]
- Monolite Fast Blue 3R[3]

The following diagram illustrates the relationship between the primary identifiers and common synonyms for C.I. 59820.





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Caption: Logical relationship of C.I. 59820 identifiers.

## **Quantitative Chemical Data**

The following table summarizes the key quantitative data for C.I. 59820.

Property	Value	Source
CAS Registry Number	81-77-6	[5][10]
Molecular Formula	C28H14N2O4	[2][8][9][10]
Molecular Weight	442.4 g/mol	[8][10]
Appearance	Blue powder or needles with a metallic luster	[4][5][8]
Melting Point	485 °C (decomposes)	[2]
Solubility in Water	Insoluble	[2][5]
LogP	1.78 at 20°C	[11]
Density	1.6 g/ml	[2]

## Experimental Protocol: Synthesis of Indanthrone (Vat Blue 4)

This protocol details the synthesis of Indanthrone from 2-aminoanthraquinone via alkali fusion.

#### Materials:

- 2-aminoanthraquinone
- Potassium hydroxide (KOH)
- Sodium hydroxide (NaOH)
- Sodium nitrite



- Oleic acid
- Nitrogen gas
- · Sodium hydrosulfite solution

#### Equipment:

- Condensation pan with heating and stirring capabilities
- Inert atmosphere setup (Nitrogen)

#### Procedure:

- Preparation of the Alkali Melt:
  - In the condensation pan, combine 595 kg of anhydrous mixed alkali (containing 68% potassium hydroxide).
  - · Heat the alkali until it melts completely.
  - To the molten alkali, add 131 kg of sodium acetate (98% purity) and 1.5 kg of industrialgrade oleic acid.

#### Reaction:

- Heat the mixture to a temperature of 185-190 °C.
- Purge the reaction vessel with nitrogen gas to create an inert atmosphere.
- Over a period of 30 minutes, gradually add 263 kg of 2-aminoanthraquinone. During this addition, ensure the temperature does not rise above 215 °C.
- After the addition is complete, continue the reaction for 1 hour.
- Next, add 25 kg of sodium nitrite (98% purity), making sure the temperature does not exceed 230 °C. This addition should take approximately 2 hours.
- Continue stirring for an additional 20 minutes to complete the alkali fusion.



- Work-up and Isolation:
  - The resulting product is refined using a warm alkali and sodium hydrosulfite solution to yield the final Indanthrone product.

## **Applications**

Indanthrone is a versatile compound with primary applications as a dye and a pigment.

- Textile Dyeing: As Vat Blue 4, it is extensively used for dyeing cotton and other cellulosic fibers due to its excellent fastness properties.[5][6][7] It is also used in the dyeing of rayon, nylon, and vinylon.[9]
- Pigment: As Pigment Blue 60, it is used in high-quality paints, enamels, and inks.[2][4][8] It
  finds application in automotive coatings and for coloring plastics, demonstrating high thermal
  stability.[11]

### Safety and Handling

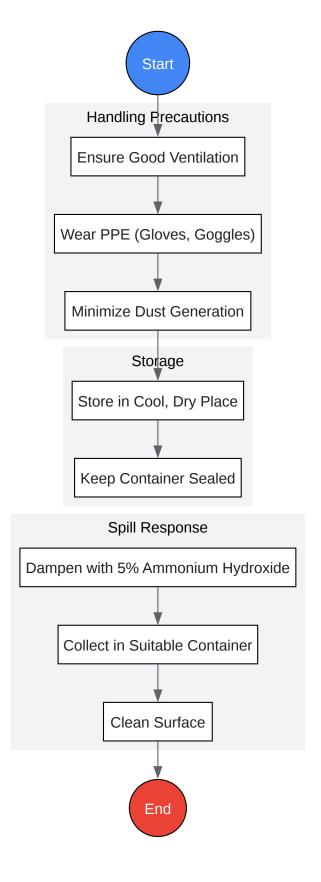
Indanthrone is considered harmful if swallowed, inhaled, or in contact with skin.[11] It may cause irritation to the eyes, skin, and respiratory tract.[10]

**Precautionary Measures:** 

- Handle in a well-ventilated area.
- Wear suitable protective clothing, including gloves and safety goggles.
- Avoid the formation of dust and aerosols.
- Store in a cool, dry, and tightly sealed container away from incompatible materials and ignition sources.
- In case of a spill, dampen the solid material with 5% ammonium hydroxide before transferring to a suitable container. Contaminated surfaces should be washed with 5% ammonium hydroxide followed by a soap and water solution.[4]



The following workflow illustrates the general safety precautions to be taken when handling C.I. 59820.





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Caption: General safety workflow for handling C.I. 59820.

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